

Proper handling and storage procedures for N,N-Dipropylacetamide

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Compound of Interest

Compound Name: *N,N-Dipropylacetamide*

Cat. No.: B073813

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Application Notes and Protocols for N,N-Dipropylacetamide

For Researchers, Scientists, and Drug Development Professionals

These notes provide detailed procedures for the safe handling and storage of **N,N-Dipropylacetamide**, a versatile solvent and intermediate used in organic synthesis, particularly in the pharmaceutical and agrochemical industries. Adherence to these guidelines is crucial to ensure personnel safety and maintain the integrity of the compound.

Chemical and Physical Properties

N,N-Dipropylacetamide is an organic compound featuring an amide functional group. It typically appears as a colorless to pale yellow liquid with a mild odor. Its chemical stability and relatively low volatility make it a suitable component in various chemical processes.^[1] A summary of its key physical and chemical properties is provided in the table below. Data for some parameters have been inferred from closely related compounds due to the absence of a dedicated Safety Data Sheet (SDS) for **N,N-Dipropylacetamide**.

Property	Value	Source
Molecular Formula	C ₈ H ₁₇ NO	PubChem
Molecular Weight	143.23 g/mol	PubChem
Appearance	Colorless to pale yellow liquid	CymitQuimica[1]
Odor	Mild	CymitQuimica[1]
Boiling Point	Data not available; expected to be relatively high compared to simpler amides.[1]	-
Melting Point	Data not available	-
Flash Point	Data not available; handle as a combustible liquid.	-
Solubility	Soluble in organic solvents.[1]	CymitQuimica[1]
Density	Data not available	-
CAS Number	1116-24-1	PubChem

Handling Protocols

2.1. Personal Protective Equipment (PPE)

Proper PPE is mandatory to prevent skin and eye contact, as well as inhalation of any vapors.

- **Eye Protection:** Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.
- **Hand Protection:** Wear appropriate protective gloves to prevent skin exposure. Butyl rubber gloves are recommended for handling.
- **Body Protection:** Wear appropriate protective clothing to prevent skin exposure. A lab coat or apron should be worn.

- **Respiratory Protection:** Work in a well-ventilated area, preferably under a chemical fume hood, to avoid inhalation of vapors. If exposure limits are exceeded or irritation occurs, use a NIOSH/MSHA or European Standard EN 149 approved respirator.

2.2. General Handling Procedures

- Handle in accordance with good industrial hygiene and safety practices.
- Avoid contact with skin, eyes, and clothing.
- Do not breathe vapors or spray mist.
- Ensure adequate ventilation.
- Wash hands thoroughly after handling.
- Keep away from heat, sparks, and open flames.

Storage Procedures

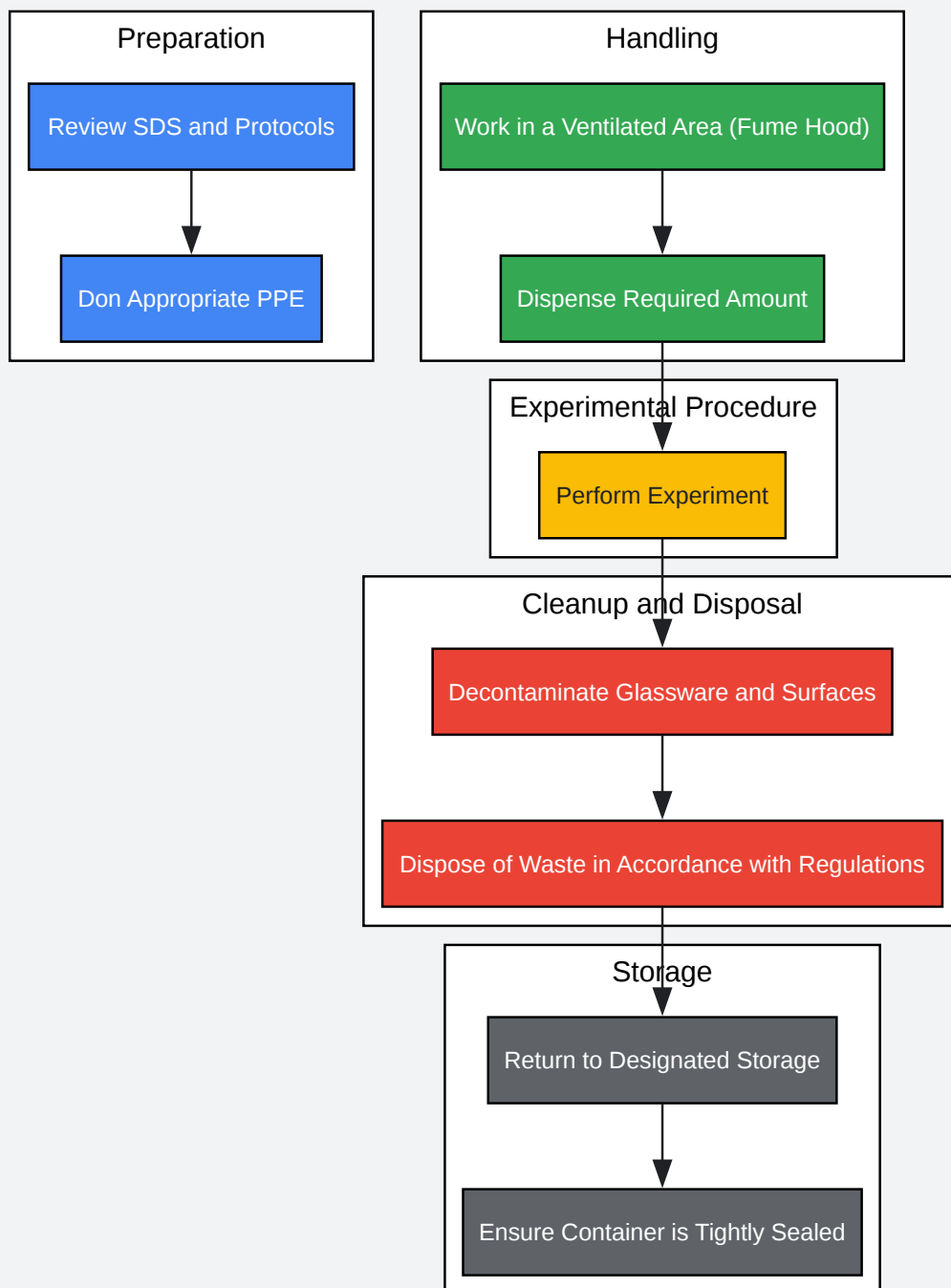
Proper storage is essential to maintain the quality of **N,N-Dipropylacetamide** and to prevent hazardous situations.

- **Storage Conditions:** Keep containers tightly closed in a dry, cool, and well-ventilated place.
- **Incompatible Materials:** Keep away from strong oxidizing agents and acids.
- **Storage Area:** Store in a designated area for flammable or combustible liquids, if applicable based on its unknown flashpoint.

Experimental Workflow: Safe Handling and Use

The following diagram illustrates a logical workflow for the safe handling and use of **N,N-Dipropylacetamide** in a laboratory setting.

Workflow for Safe Handling of N,N-Dipropylacetamide

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Caption: A logical workflow for the safe handling of **N,N-Dipropylacetamide**.

First-Aid Measures

In the event of exposure, follow these first-aid procedures:

- **Eye Contact:** Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.
- **Skin Contact:** Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, call a physician.
- **Inhalation:** Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.
- **Ingestion:** Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.

Spill and Disposal Procedures

6.1. Spill Response

- Ensure adequate ventilation.
- Remove all sources of ignition.
- Use personal protective equipment as required.
- For small spills, absorb with an inert material (e.g., sand, silica gel, acid binder, universal binder, sawdust) and place in a suitable, closed container for disposal.
- For large spills, prevent further leakage or spillage if safe to do so. Dike far ahead of the liquid spill for later disposal.

6.2. Waste Disposal

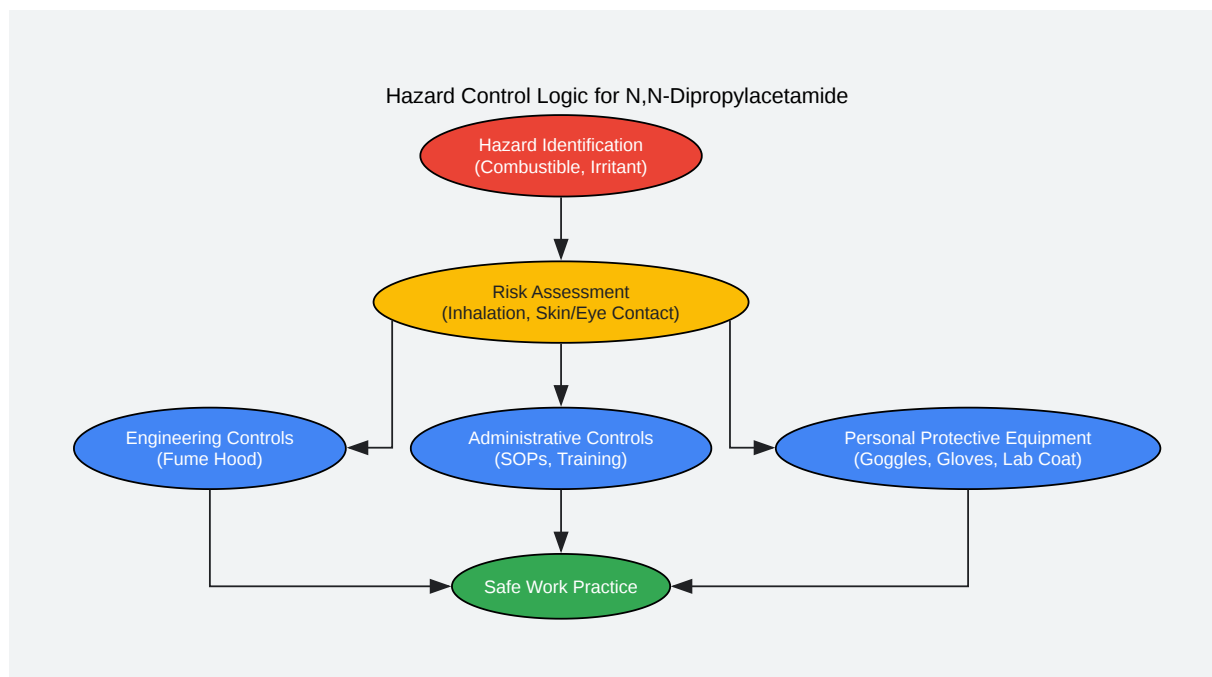
- Dispose of contents and container to an approved waste disposal plant.
- Waste is classified as hazardous. Dispose of in accordance with local, regional, and national regulations.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.
- Specific Hazards: Containers may explode when heated. Vapors may form explosive mixtures with air.
- Protective Equipment: As in any fire, wear a self-contained breathing apparatus pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.

Signaling Pathway and Logical Relationships

The following diagram illustrates the logical relationship between hazard identification, risk assessment, and control measures for working with **N,N-Dipropylacetamide**.



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Caption: Hazard identification and control measures for **N,N-Dipropylacetamide**.

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References

- 1. fishersci.com [fishersci.com]
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